

Technical Guide: Stability and Storage of (R)-Ofloxacin-d3

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Compound of Interest

Compound Name: (R)-Ofloxacin-d3

Cat. No.: B1513431

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the stability and recommended storage conditions for **(R)-Ofloxacin-d3**. Specific, publicly available long-term and accelerated stability data for **(R)-Ofloxacin-d3** is limited. Therefore, this guide leverages data from its non-deuterated analogue, Ofloxacin, and established principles for the stability testing of deuterated compounds. It is imperative for researchers to conduct their own stability studies to establish definitive shelf-life and storage conditions for their specific batches and formulations.

Introduction

(R)-Ofloxacin-d3 is the deuterated form of (R)-Ofloxacin, the R-enantiomer of the fluoroquinolone antibiotic Ofloxacin. The incorporation of deuterium at the N-methyl group of the piperazinyl ring can offer advantages in metabolic studies, such as acting as an internal standard in pharmacokinetic analyses or potentially altering the metabolic profile of the drug. Understanding the stability and optimal storage conditions of **(R)-Ofloxacin-d3** is critical to ensure its integrity, purity, and performance in research and development applications. This guide summarizes the available information and provides a framework for stability assessment.

Recommended Storage Conditions

The recommended storage conditions for **(R)-Ofloxacin-d3**, based on supplier information and general guidelines for deuterated compounds, are crucial for maintaining its quality.

| Form | Storage Temperature | Relative Humidity (RH) | Light Protection | Additional Notes |
|---------------------------------|---|-------------------------------|-------------------------------------|---|
| Solid (Neat) | Refrigerator (2-8°C) or Freezer (-20°C for long-term) | < 40% RH (Dry Place)[1] | Amber vials or opaque containers[1] | Allow the container to equilibrate to room temperature before opening to prevent moisture condensation. |
| Solutions (in organic solvents) | -20°C to -80°C | N/A (in tightly sealed vials) | Protect from light | For stock solutions, it is recommended to store them in aliquots to avoid repeated freeze-thaw cycles. Some sources suggest that stock solutions, once prepared, should be used within one month. |
| Aqueous Solutions | 2-8°C | N/A (in tightly sealed vials) | Protect from light | Aqueous solutions of ofloxacin are not recommended to be stored for more than one day.[2] |

Stability Profile and Degradation Pathways

While specific quantitative stability data for **(R)-Ofloxacin-d3** is not readily available, forced degradation studies on the closely related Ofloxacin provide significant insights into its potential degradation pathways under various stress conditions. The core structure of **(R)-Ofloxacin-d3** is identical to that of ofloxacin, making these pathways highly relevant.

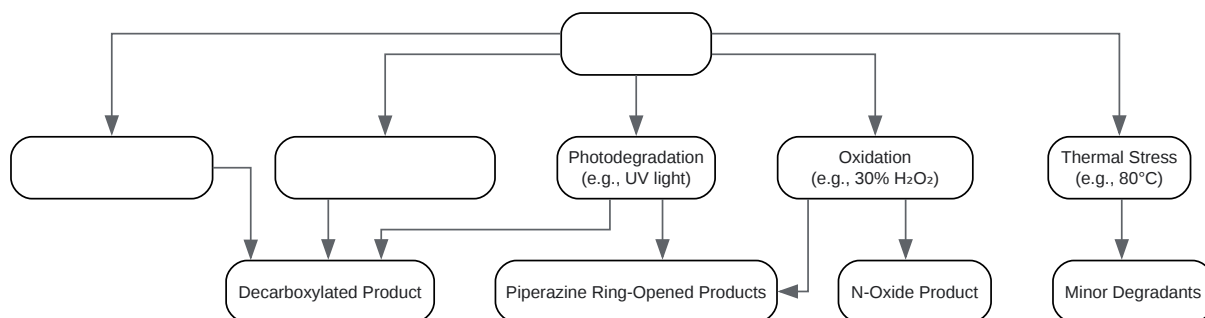
Summary of Forced Degradation Studies on Ofloxacin

The following table summarizes the likely degradation behavior of **(R)-Ofloxacin-d3** based on studies of ofloxacin under stress conditions.

| Stress Condition | Parameters | Potential Degradation Products |
|-----------------------|---|--|
| Acid Hydrolysis | 0.1 M HCl at 80°C for 24h | Ofloxacin, Decarboxylated Ofloxacin |
| Alkaline Hydrolysis | 0.1 M NaOH at 60°C for 8h | Ofloxacin, Decarboxylated Ofloxacin |
| Oxidative Degradation | 30% H ₂ O ₂ at Room Temperature for 48h | Ofloxacin N-oxide, products from piperazine ring opening |
| Thermal Degradation | 80°C for 72h | Minor unknown products |
| Photodegradation | UV light (254 nm) for 48h | Products from decarboxylation and opening of the piperazinyl ring[3] |

Potential Degradation Pathways

The primary degradation pathways for ofloxacin, and by extension **(R)-Ofloxacin-d3**, involve modifications to the piperazinyl ring and the carboxylic acid group.



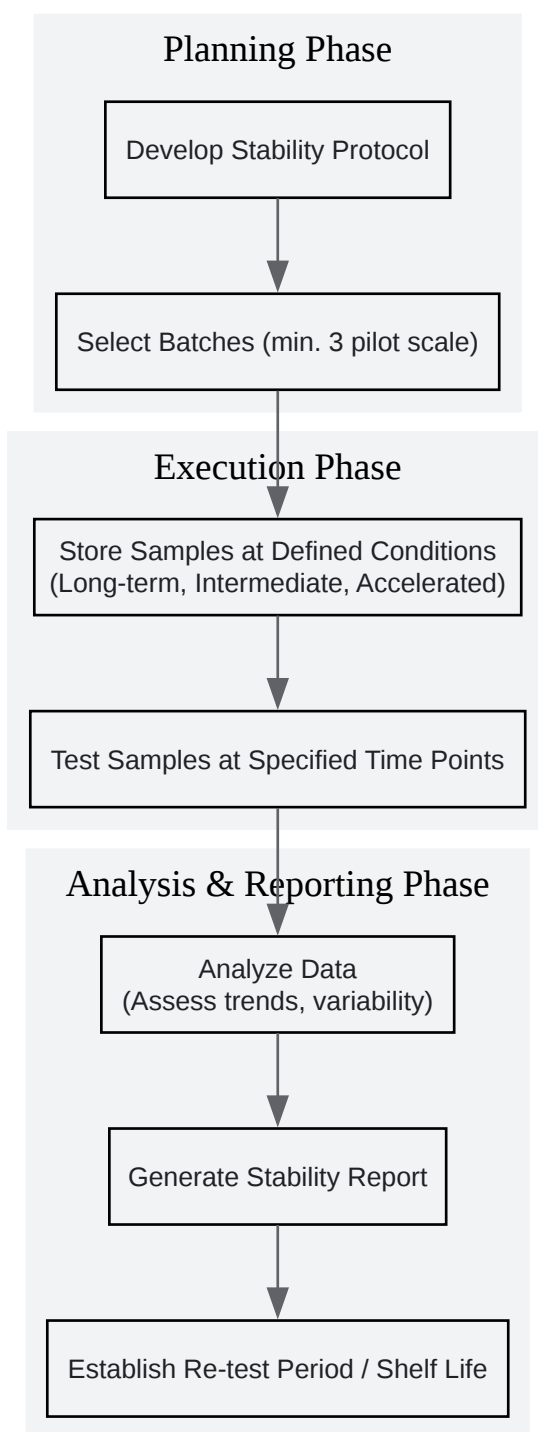
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Caption: Potential degradation pathways of **(R)-Ofloxacin-d3** under various stress conditions.

Experimental Protocols for Stability Testing

A robust stability testing program is essential to determine the re-test period or shelf life of **(R)-Ofloxacin-d3**. The following protocols are based on the International Council for Harmonisation (ICH) guidelines and best practices for deuterated compounds.

General Workflow for a Stability Testing Program



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Caption: General workflow for a comprehensive stability testing program.

Long-Term and Accelerated Stability Study Protocol

Objective: To evaluate the stability of **(R)-Ofloxacin-d3** under long-term and accelerated storage conditions to establish a re-test period.

Materials:

- **(R)-Ofloxacin-d3** (at least three pilot-scale batches)
- Appropriate container closure system (e.g., amber glass vials with inert caps)
- Stability chambers with controlled temperature and humidity
- Validated stability-indicating analytical method (e.g., HPLC-UV, LC-MS)

Procedure:

- Sample Preparation: Package a sufficient number of samples of each batch in the chosen container closure system.
- Storage Conditions: Place the samples in stability chambers set to the following conditions:
 - Long-Term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Intermediate (if applicable): $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- Testing Frequency:
 - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months
 - Accelerated: 0, 3, and 6 months
- Analytical Testing: At each time point, test the samples for the following parameters using a validated stability-indicating method:
 - Appearance (visual inspection)
 - Assay (% of initial concentration)

- Purity (related substances, degradation products)
- Isotopic purity (to check for H/D exchange)
- Water content (if applicable)

Forced Degradation Study Protocol

Objective: To identify potential degradation products and establish the intrinsic stability of **(R)-Ofloxacin-d3**.

Procedure:

- **Prepare Stock Solution:** Prepare a stock solution of **(R)-Ofloxacin-d3** in a suitable solvent (e.g., methanol/water).
- **Acid Hydrolysis:** Mix the stock solution with 0.1 M HCl and heat at 80°C for a defined period (e.g., 24 hours). Neutralize before analysis.
- **Alkaline Hydrolysis:** Mix the stock solution with 0.1 M NaOH and heat at 60°C for a defined period (e.g., 8 hours). Neutralize before analysis.
- **Oxidative Degradation:** Treat the stock solution with 30% H₂O₂ at room temperature for a defined period (e.g., 48 hours).
- **Thermal Degradation:** Heat a solid sample or a solution at a high temperature (e.g., 80°C) for a defined period (e.g., 72 hours).
- **Photostability:** Expose the solid sample and a solution to a light source according to ICH Q1B guidelines.
- **Analysis:** Analyze all stressed samples using a suitable method (e.g., LC-MS/MS) to separate and identify the degradation products.

Conclusion

The stability of **(R)-Ofloxacin-d3** is a critical factor for its reliable use in research and development. While it is expected to be a stable compound when stored under appropriate

conditions, empirical data from a well-designed stability program is essential for confirmation. The information and protocols provided in this guide offer a comprehensive framework for researchers and drug development professionals to ensure the quality and integrity of **(R)-Ofloxacin-d3**. It is strongly recommended to adhere to the storage conditions outlined and to perform stability studies tailored to the specific intended use and formulation of the compound.

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References

- 1. abmole.com [abmole.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Long-term stability studies using radiopharmaceuticals: consequence of using multiply tritiated compounds, with an application to fluocinolone acetonide - PubMed [pubmed.ncbi.nlm.nih.gov]
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